

experimental setup for testing 4-Fluoro-5-hydroxy-2-methylbenzamide efficacy

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Compound of Interest

Compound Name: 4-Fluoro-5-hydroxy-2-methylbenzamide

Cat. No.: B8130904

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Application Note: Experimental Setup for Efficacy Profiling of **4-Fluoro-5-hydroxy-2-methylbenzamide** (4F-5H-2MB)

Executive Summary & Compound Analysis

4-Fluoro-5-hydroxy-2-methylbenzamide (4F-5H-2MB) is a functionalized benzamide scaffold exhibiting physicochemical properties characteristic of small-molecule kinase inhibitors, nuclear receptor modulators, or PROTAC linkers.^[1] Its structure features a phenolic hydroxyl group (C5-OH), which serves as a hydrogen bond donor/acceptor and a primary site for Phase II metabolism (glucuronidation), and a fluorine atom (C4-F), which enhances metabolic stability and lipophilicity.^[1]

This guide provides a modular experimental framework to evaluate the efficacy of 4F-5H-2MB, assuming its potential application as an anti-proliferative or anti-inflammatory agent.^[1] The protocol moves from physicochemical characterization to in vitro target engagement and in vivo pharmacodynamics.^[1]

Property	Value / Characteristic	Implication for Testing
Formula	C ₈ H ₈ FNO ₂	Low Molecular Weight (Fragment-like).[1]
MW	169.15 g/mol	High ligand efficiency potential. [1]
Key Motifs	Phenol, Benzamide, Fluorine	Potential Kinase/HDAC/PARP target class.[1]
Solubility	pH-dependent (Phenolic pKa ~9-10)	Requires buffered vehicles for in vivo dosing.[1]
Metabolic Liability	5-OH (Glucuronidation), 2-Me (Oxidation)	Monitor for rapid clearance in microsomes.[1]

Pre-Clinical Formulation & Stability[1]

Before efficacy testing, the compound must be formulated to ensure bioavailability.[1]

Vehicle Selection

- Stock Solution: Dissolve 4F-5H-2MB in 100% DMSO to a concentration of 10-50 mM. Store at -20°C.
 - Note: The phenolic hydroxyl is prone to oxidation.[1] Purge vials with nitrogen gas before sealing.[1]
- In Vitro Working Solution: Dilute stock in cell culture media (max 0.1% DMSO final).[1]
- In Vivo Vehicle (Oral/IP):
 - Preferred: 5% DMSO + 40% PEG400 + 5% Tween 80 + 50% Saline.[1]
 - Alternative (for higher solubility): 20% Hydroxypropyl-β-cyclodextrin (HP-β-CD) in water (pH adjusted to 7.4).[1]

Stability Assay (Microsomal Stability)

- Objective: Determine intrinsic clearance () prior to in vivo efficacy.
- Protocol: Incubate 1 μ M 4F-5H-2MB with liver microsomes (human/mouse) + NADPH regenerating system at 37°C.
- Timepoints: 0, 5, 15, 30, 60 min.
- Analysis: Quench with acetonitrile (containing internal standard), centrifuge, and analyze supernatant via LC-MS/MS.

In Vitro Efficacy Profiling

This module validates biological activity and mechanism of action (MoA).[\[1\]](#)

Cell Viability Screening (Cytotoxicity)[\[1\]](#)

- Assay: CellTiter-Glo® (ATP quantification).[\[1\]](#)
- Cell Lines:
 - Cancer Panel: PC-3 (Prostate), A549 (Lung), MCF-7 (Breast).[\[1\]](#)
 - Normal Control: PBMC or HFF-1 (Fibroblasts) to assess therapeutic index.[\[1\]](#)
- Protocol:
 - Seed cells (3,000–5,000 cells/well) in 96-well white-walled plates.
 - Incubate 24h for attachment.
 - Treat with 4F-5H-2MB (8-point dose-response: 0.01 μ M to 100 μ M).
 - Incubate for 72h.
 - Add CellTiter-Glo reagent, shake for 10 min, read luminescence.[\[1\]](#)
- Output: Calculate

using non-linear regression (GraphPad Prism).

Target Engagement (Western Blot)

- Hypothesis: If 4F-5H-2MB acts as a kinase inhibitor or stress inducer, it will alter phosphorylation patterns.[\[1\]](#)
- Markers to Monitor:
 - Apoptosis:[\[1\]](#) Cleaved Caspase-3, PARP cleavage.[\[1\]](#)
 - Proliferation:[\[1\]](#) p-ERK1/2, p-AKT, p-S6.[\[1\]](#)
 - Stress:[\[1\]](#) p-H2AX (DNA damage).[\[1\]](#)
- Protocol:
 - Treat cells at

and

for 6h and 24h.
 - Lyse in RIPA buffer + Phosphatase Inhibitors.[\[1\]](#)
 - Normalize protein (BCA Assay).[\[1\]](#)
 - Immunoblotting.[\[1\]](#)

In Vivo Efficacy (Xenograft Model)

Prerequisite: Validated solubility and

.

Pharmacokinetics (PK) Pilot

- Animals: CD-1 Mice (n=3 per arm).
- Dosing:

- IV: 1 mg/kg.[1]
- PO: 10 mg/kg.[1]
- Sampling: Plasma at 0.25, 0.5, 1, 2, 4, 8, 24h.[1]
- Goal: Confirm

(Oral Bioavailability).

Tumor Growth Inhibition (TGI)[1]

- Model: Subcutaneous Xenograft (e.g., PC-3 cells in nude mice).[1]
- Groups (n=8-10/group):
 - Vehicle Control (PEG400/Tween80).
 - Low Dose: 10 mg/kg QD (Daily).
 - High Dose: 50 mg/kg QD.
 - Positive Control: (e.g., Enzalutamide or Doxorubicin, depending on target).[1]
- Monitoring:
 - Measure tumor volume () twice weekly.[1]
 - Monitor body weight (toxicity marker).[1]
- Endpoint: 21-28 days or when tumors reach 2000 mm³. [1]

Analytical Validation (LC-MS/MS)

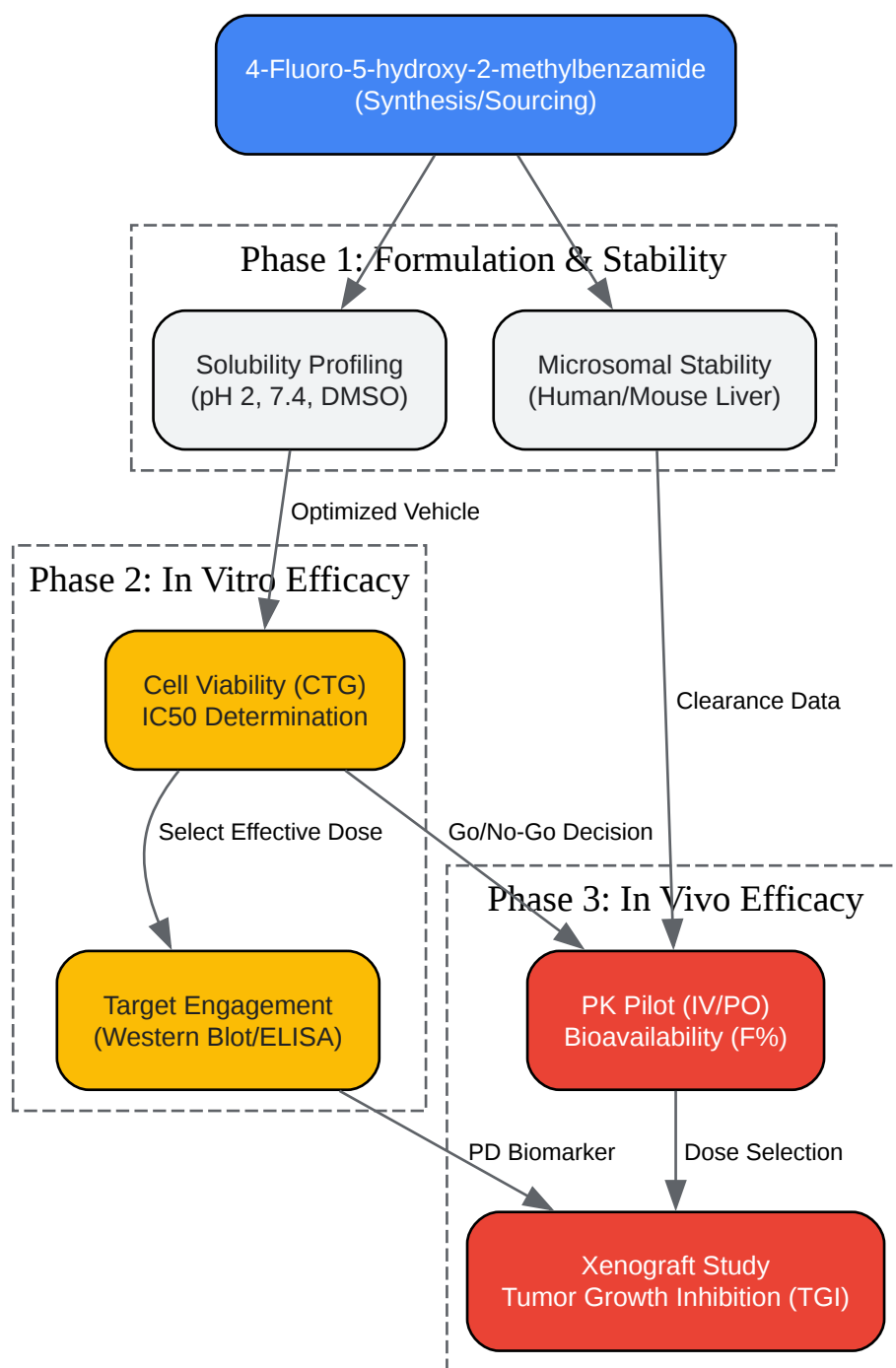
To support PK/PD, a robust quantification method is required.[1]

- Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 µm).[1]

- Mobile Phase:
 - A: Water + 0.1% Formic Acid.[\[1\]](#)
 - B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 3 min.
- MRM Transitions (Hypothetical):
 - Precursor: 170.15

[\[1\]](#)
 - Product 1: 152.1 (Loss of H₂O/F).[\[1\]](#)
 - Product 2: 123.0 (Loss of Amide).[\[1\]](#)

Workflow Visualization



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Figure 1: Integrated workflow for efficacy profiling, moving from chemical characterization to in vivo validation.

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